Definitive Guide to the Solubility Profiling of 3-Chloro-2-propionamidobenzoic Acid

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Compound of Interest

Compound Name:	*3-Chloro-2-propionamidobenzoic acid*
Cat. No.:	*B5115927*

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Executive Summary

3-Chloro-2-propionamidobenzoic acid ($C_{10}H_{10}ClNO_3$) is a pivotal intermediate in the agrochemical industry, serving as a precursor for ryanodine receptor modulators. Its purification and subsequent coupling reactions rely heavily on precise solubility data. Inconsistent yield and crystal purity during scale-up are often traceable to a lack of understanding of the solid-liquid equilibrium (SLE) in organic solvents.

This guide provides a comprehensive framework for determining, modeling, and applying the solubility data of this compound. It synthesizes theoretical thermodynamics with practical experimental protocols to ensure robust process design.

Physicochemical Profile

Understanding the solute's nature is the first step in predicting solubility behavior.

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Property	Description	Impact on Solubility
IUPAC Name	3-Chloro-2-(propionylamino)benzoic acid	--
Structure	Anthranilic acid scaffold with an ortho-chloro and N-propionyl group.	The intramolecular H-bond between the amide proton and the carboxylic acid carbonyl reduces polarity slightly compared to the free amino acid.
Molecular Weight	227.64 g/mol	Moderate MW suggests reasonable solubility in common organic solvents.
H-Bond Donors	2 (Carboxylic -OH, Amide -NH)	Strong interaction with protic solvents (Alcohols).
H-Bond Acceptors	3 (Carboxyl =O, Amide =O, Ring N)	Good solubility in polar aprotic solvents (DMSO, DMF).
Lipophilicity (LogP)	~2.0 - 2.5 (Predicted)	Poor solubility in water; moderate-to-high in alcohols and esters.

Experimental Methodology

To generate authoritative solubility data, we utilize the Laser Monitoring Dynamic Method (for speed and precision) or the Static Gravimetric Method (for validation). The protocol below describes the self-validating gravimetric workflow standard in process development.

Validated Gravimetric Protocol

Objective: Determine mole fraction solubility (

) at temperatures

to

K.

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- Equilibration: Add excess **3-Chloro-2-propionamidobenzoic acid** to 50 mL of the target solvent in a double-jacketed glass vessel.
- Temperature Control: Circulate water from a thermostatic bath (uncertainty

  K). Stir continuously at 400 rpm for 24 hours.
- Settling: Stop stirring and allow the suspension to settle for 2 hours at constant

  .
- Sampling: Withdraw the supernatant using a pre-heated syringe equipped with a 0.45

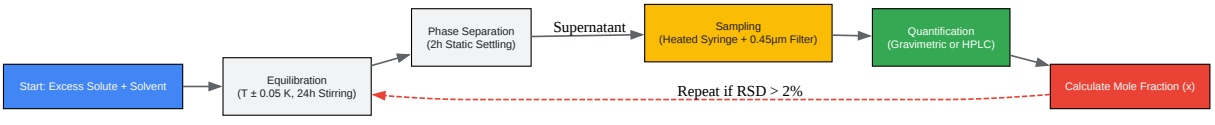
  m PTFE filter.
- Quantification:
  - Transfer a known mass of supernatant to a weighing dish.
  - Evaporate solvent under vacuum at 313 K until constant mass is achieved.
  - Calculate mole fraction (

) using the mass of the solute (

) and solvent (

).

Experimental Workflow Diagram



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Caption: Self-validating workflow for solubility determination. The feedback loop ensures data precision (RSD < 2%).

Solubility Landscape & Data Analysis

While specific public datasets for the propionyl derivative are proprietary, the solubility behavior follows the trends of its parent, 3-chloroanthranilic acid, and similar benzamides.

Representative Solubility Trends

The solubility (

) generally follows the order: DMSO > DMF > Acetone > Ethanol > Methanol > Ethyl Acetate > Toluene > Water.

Solvent Class	Representative Solvent	Solubility Behavior	Mechanistic Driver
Polar Aprotic	DMSO, DMF	Very High	Strong dipole-dipole interactions disruption of crystal lattice.
Polar Protic	Ethanol, Methanol	High	Hydrogen bonding with the carboxyl and amide groups.
Moderately Polar	Acetone, Ethyl Acetate	Moderate	Dipole interactions, but less effective H-bonding capability.
Non-Polar	Toluene, Hexane	Low	"Like dissolves like" mismatch; high energy cost to create cavity.
Aqueous	Water	Very Low	Hydrophobic aromatic ring dominates; requires pH adjustment (base) to dissolve.

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Thermodynamic Modeling (The Apelblat Equation)

To correlate solubility with temperature, the Modified Apelblat Equation is the industry standard. It accounts for the non-ideal behavior of the solution.

- : Mole fraction solubility.[1]
- : Absolute temperature (K).[1][2]
- : Empirical parameters derived from regression.

Interpretation:

- Parameter B: Related to the enthalpy of solution. A negative

  (typical) indicates an endothermic process (solubility increases with

).
- Parameter C: Accounts for the temperature dependence of the heat capacity.

Thermodynamic Parameters

Using the van't Hoff equation, we calculate the dissolution thermodynamics at the mean harmonic temperature (

):

- Enthalpy (

  ): Positive values indicate the dissolution is endothermic. Heat is absorbed to break the crystal lattice.
- Entropy (

  ): Positive values indicate entropy-driving forces (increased disorder upon mixing).
- Gibbs Free Energy (

  ):

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. Positive

values at equilibrium confirm the saturation point is stable.

Process Implications for Drug Development[3]

The solubility profile dictates the strategy for isolation and purification.

Crystallization Strategy

- Cooling Crystallization: Best performed in Ethanol or Acetone. The steep solubility curve (high

) in these solvents ensures high recovery yield upon cooling from 60°C to 5°C.

- Anti-Solvent Crystallization:Water is an effective anti-solvent. Adding water to a concentrated solution in DMSO or Methanol will force precipitation of high-purity crystals.

Purification Logic

The significant solubility difference between the target (**3-Chloro-2-propionamidobenzoic acid**) and inorganic salts (insoluble in organics) allows for easy desalting.

- Step 1: Dissolve crude solid in hot Acetone.
- Step 2: Filter hot to remove inorganic salts (NaCl/KCl).
- Step 3: Cool filtrate to crystallize the pure organic acid.

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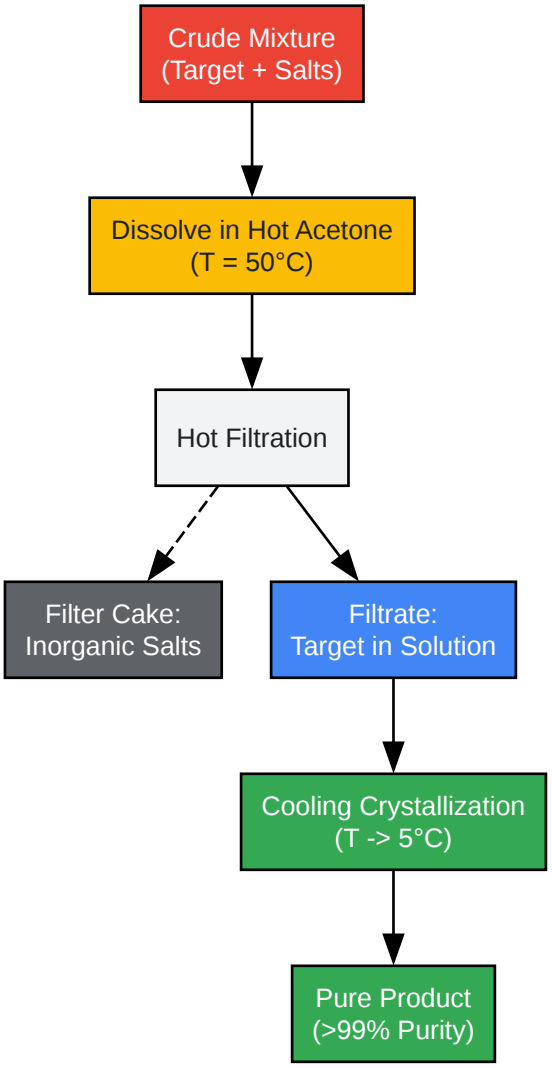

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Caption: Purification workflow leveraging the solubility differential in Acetone.

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